

fundamental characteristics of the stable 71Ga isotope

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Gallium-71

Cat. No.: B576915

[Get Quote](#)

An In-depth Technical Guide on the Fundamental Characteristics of the Stable 71Ga Isotope

For: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stable isotope **Gallium-71** (71Ga), detailing its core nuclear properties, analytical methodologies, and its significant role as a precursor in the production of radiopharmaceuticals. The information is presented to support advanced research and development applications.

Core Nuclear and Physical Properties

Gallium-71 is one of two stable isotopes of gallium, comprising a significant fraction of the element's natural abundance.^{[1][2]} Its nuclear structure and properties are fundamental to its applications in various scientific fields.

A summary of the key nuclear and physical data for 71Ga is presented in Table 1.

Table 1: Core Nuclear and Physical Properties of 71Ga

| Property | Value | Units |
|----------------------------------|--------------|---------------|
| Natural Abundance | 39.892(50) | % |
| Atomic Mass | 70.924703(6) | u |
| Number of Protons (Z) | 31 | |
| Number of Neutrons (N) | 40 | |
| Spin and Parity ($I\pi$) | 3/2- | |
| Nuclear Binding Energy | 618.949 | MeV |
| Magnetic Dipole Moment (μ) | +2.56033(9) | μN |
| Electric Quadrupole Moment (Q) | +0.107(1) | barn |
| Charge Radius | 4.0118(18) | fm |

| Half-life | Stable | |

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Nuclear Magnetic Resonance (NMR) Properties

^{71}Ga is an NMR-active nucleus. As a quadrupolar nucleus (spin $I > 1/2$), its NMR signals are influenced by the interaction between its nuclear electric quadrupole moment and the local electric field gradient (EFG).[\[4\]](#)[\[5\]](#) This makes ^{71}Ga NMR a sensitive probe of the local chemical environment, coordination, and symmetry around the gallium atom in a molecule or solid lattice.[\[6\]](#) Among the two stable gallium isotopes, ^{71}Ga is generally the preferred nucleus for NMR studies due to its higher sensitivity and the narrower signal linewidths it produces compared to ^{69}Ga .[\[7\]](#)[\[8\]](#)

Key NMR properties for the ^{71}Ga isotope are summarized in Table 2.

Table 2: Nuclear Magnetic Resonance (NMR) Properties of ^{71}Ga

| Property | Value | Units |
|---|--------------------------|-------------------------------------|
| Nuclear Spin (I) | 3/2 | |
| Gyromagnetic Ratio (γ) | 8.1812 x 10 ⁷ | rad T ⁻¹ s ⁻¹ |
| Resonance Frequency (ν_0) at 1 T | 13.0208 | MHz |
| Resonance Frequency (ν_0) at 11.744 T | 152.476 | MHz |
| Electric Quadrupole Moment (Q) | +0.107(1) | barn (100 fm ²) |
| Relative Sensitivity (1H = 1.00) | 0.143 | |

| Standard Reference | 1 M Ga(NO₃)₃ in D₂O | |

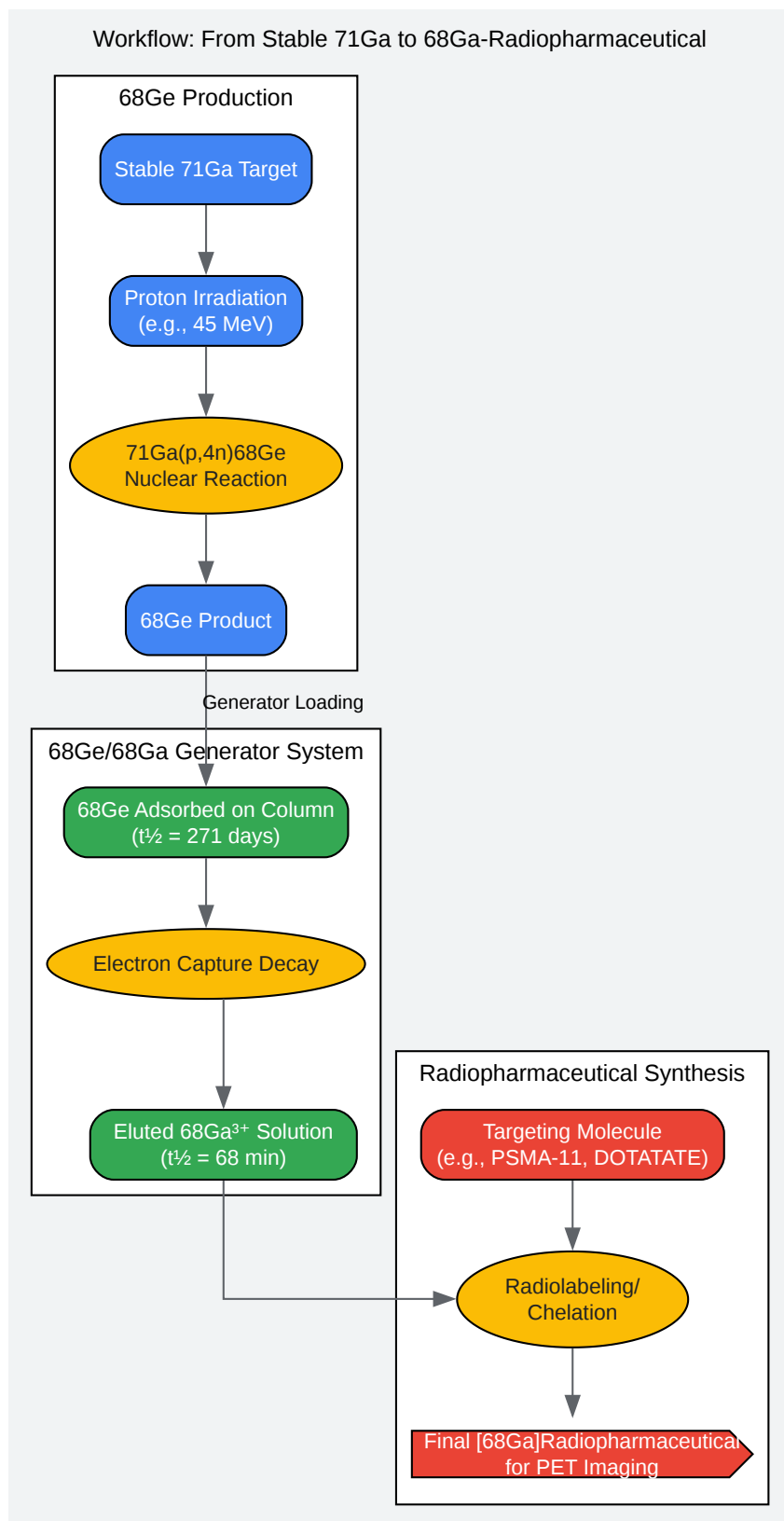
Sources:[\[3\]](#)[\[8\]](#)[\[9\]](#)

The spin of $I=3/2$ results in four energy levels in the presence of an external magnetic field (B_0), with quantum numbers $m_I = +3/2, +1/2, -1/2$, and $-3/2$. The diagram below illustrates this energy level splitting.

71Ga Nuclear Spin Energy Levels ($I=3/2$)

No B-field

 $I = 3/2$ External B-field (B_0) $m_I = +3/2$ $\Delta m_I = -1$ $m_I = +1/2$ $\Delta m_I = -1$ $m_I = -1/2$ $\Delta m_I = -1$ $m_I = -3/2$



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. Recent Advances in Gallium Isotope Analysis for Geological Materials using Multi-collector ICP-MS [at-spectrosc.com]
- 4. organicchemistrydata.org [organicchemistrydata.org]
- 5. Quadrupolar nuclei [chem.ch.huji.ac.il]
- 6. Solid-state NMR characterization of ^{69}Ga and ^{71}Ga in crystalline solids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Quadrupolar Quantitative Bloch Decay [protocols.io]
- 8. (Ga) Gallium NMR [chem.ch.huji.ac.il]
- 9. Production of Ge-68 at BLIP [inis.iaea.org]
- To cite this document: BenchChem. [fundamental characteristics of the stable ^{71}Ga isotope]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576915#fundamental-characteristics-of-the-stable-71ga-isotope]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com